

Solubility Profile & Handling Guide: 5-(2,2,2-Trifluoroethoxy)pyridin-2-amine

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Compound of Interest

Compound Name: 5-(2,2,2-Trifluoroethoxy)pyridin-2-amine

Cat. No.: B7808156

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Executive Summary

This technical guide provides an in-depth analysis of the solubility characteristics of **5-(2,2,2-Trifluoroethoxy)pyridin-2-amine** in Dimethyl Sulfoxide (DMSO) and Methanol. As a critical intermediate in the synthesis of pharmaceutical agents (including kinase inhibitors and GPCR modulators), understanding its solvation thermodynamics is essential for optimizing reaction yields and preparing stable stock solutions for biological assays.

While specific solubility data for this precise intermediate is often proprietary, this guide synthesizes physicochemical principles with empirical data from structural analogs (e.g., 5-trifluoromethoxy-2-aminopyridine) to provide authoritative handling protocols.

Physicochemical Profile & Solvation Logic

To predict and manipulate solubility, we must first deconstruct the molecule's interaction potential.

- **The Core (2-Aminopyridine):** The pyridine ring nitrogen (pKa ~6.8) and the exocyclic amine group act as potent Hydrogen Bond (H-bond) acceptors and donors. This creates a high

affinity for polar protic solvents (like Methanol) and polar aprotic solvents (like DMSO).

- The Tail (5-Trifluoroethoxy): The

group introduces significant lipophilicity and electron-withdrawing character. The fluorine atoms reduce the basicity of the pyridine ring but enhance solubility in organic media by disrupting the crystal lattice energy relative to the non-fluorinated analog.

Theoretical Solubility Prediction

Solvent	Interaction Type	Predicted Solubility	Primary Utility
DMSO	Dipole-Dipole, H-Bond Accepting	High (>100 mg/mL)	Stock solutions, Screening assays
Methanol	H-Bond Donor/Acceptor	Moderate-High (>50 mg/mL)	Synthesis, Recrystallization, LC-MS
Water	H-Bonding (limited by hydrophobic tail)	Low (<1 mg/mL)	Anti-solvent for precipitation

Solubility in DMSO (The Stock Solution)

Dimethyl Sulfoxide (DMSO) is the industry standard for solubilizing aminopyridine libraries due to its ability to disrupt intermolecular H-bonds between amine groups in the solid state.

Mechanism of Dissolution

DMSO acts as a strong H-bond acceptor. It interacts with the amino hydrogens of **5-(2,2,2-Trifluoroethoxy)pyridin-2-amine**, effectively "wrapping" the polar head of the molecule. Simultaneously, the methyl groups of DMSO provide a favorable van der Waals environment for the trifluoroethoxy tail.

Protocol: Preparation of 100 mM Stock Solution

Target Concentration: 100 mM (approx. 19.2 mg/mL based on MW ~192.14 g/mol).

- Weighing: Accurately weigh 19.2 mg of the compound into a sterile, amber glass vial (to protect from potential photodegradation).

- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade: 99.9%, Water Content <0.1%).
- Mixing: Vortex vigorously for 30 seconds.
 - Observation: The solid should dissolve rapidly at room temperature.
 - Troubleshooting: If haze persists, sonicate at 40 kHz for 5 minutes. The trifluoroethoxy group can increase lattice energy; mild warming (37°C) is safe and effective.
- Storage: Store at -20°C. DMSO is hygroscopic; ensure the cap is tight to prevent water uptake, which can cause precipitation of this hydrophobic-tailed compound.



Critical Note: Avoid freeze-thaw cycles. Aliquot into single-use volumes (e.g., 50 L) to maintain compound integrity.

Solubility in Methanol (The Process Solvent)

Methanol is the preferred solvent for synthetic workup and purification (recrystallization) of this intermediate.

Temperature Dependence & Recrystallization

Unlike DMSO, solubility in methanol is highly temperature-dependent. This property is exploited for purification.

- Ambient (25°C): Solubility is good, typically sufficient for LC-MS sample preparation (1 mg/mL).
- Reflux (64.7°C): Solubility increases dramatically. The compound can be dissolved at high concentrations (>100 mg/mL) at reflux. Upon cooling, the hydrophobic effect of the trifluoroethoxy group drives crystallization, yielding high-purity material.

Protocol: Methanolic Recrystallization[2]

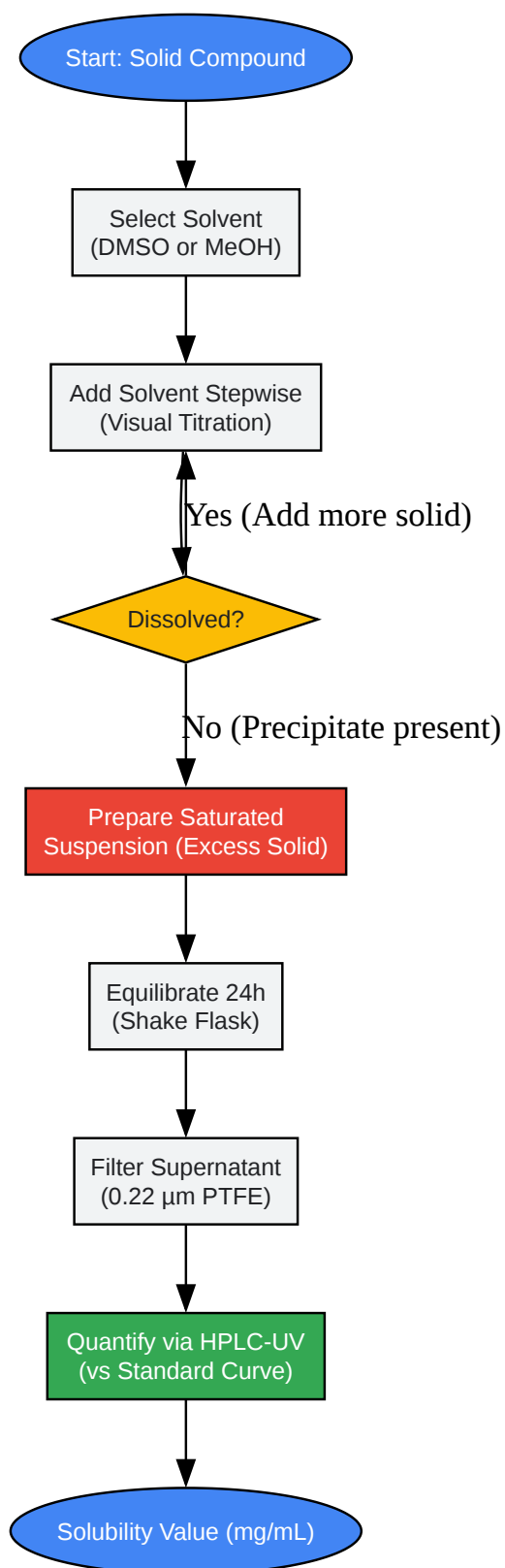
- Saturation: Suspend crude **5-(2,2,2-Trifluoroethoxy)pyridin-2-amine** in Methanol (10 mL per gram).
- Heating: Heat to reflux until the solution is clear.
- Filtration: Perform hot filtration to remove insoluble mechanical impurities.
- Cooling: Allow the filtrate to cool slowly to Room Temperature, then to 0°C.
- Harvest: Filter the resulting crystals. The trifluoroethoxy group facilitates the formation of well-defined needles or plates.

Experimental Determination Protocol

As a Senior Application Scientist, I recommend validating specific solubility limits using the "Saturation Shake-Flask Method" coupled with HPLC. This is the Gold Standard for generating data for regulatory filing or robust assay development.

Workflow Diagram

The following diagram outlines the decision logic for solubility determination.



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Caption: Kinetic vs. Thermodynamic solubility determination workflow for fluorinated aminopyridines.

Step-by-Step Methodology

- Preparation: Add excess solid (~50 mg) to 1 mL of solvent (DMSO or MeOH).
- Equilibration: Agitate at 25°C for 24 hours.
- Filtration: Centrifuge or filter through a 0.22 µm PTFE filter (Nylon filters may bind the hydrophobic tail).
- Quantification: Dilute the filtrate 1:100 in mobile phase and inject onto HPLC.
 - Column: C18 (e.g., Agilent Zorbax Eclipse Plus).
 - Mobile Phase: Water/Acetonitrile + 0.1% TFA. The trifluoroethoxy group provides excellent retention for separation.

Handling & Stability Data

Parameter	Specification / Recommendation
Hygroscopicity	Moderate. The 2-amino group can attract moisture. Store desiccated.
Oxidation	Aminopyridines can oxidize to N-oxides over time. Store under Nitrogen/Argon.
Material Compatibility	Compatible with Glass, PP, and HDPE. Avoid Polystyrene for high-concentration DMSO stocks.
Safety (HSE)	Likely Irritant (Skin/Eye). Fluorinated compounds may have specific tox profiles. Handle in Fume Hood.

References

- PubChem. (2025).[1] 5-(Trifluoromethoxy)pyridin-2-amine Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Yalkowsky, S. H., et al. (2010). Handbook of Aqueous Solubility Data. CRC Press. (General reference for solubility prediction of pyridine analogs).

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Sources

- [1. 5-\(Trifluoromethoxy\)pyridin-2-amine | C6H5F3N2O | CID 49871146 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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